

A Comprehensive Technical Guide to *tert*-Butyl (mesitylsulfonyl)oxycarbamate

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Compound of Interest

Compound Name: *tert*-Butyl
(mesitylsulfonyl)oxycarbamate

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of ***tert*-Butyl (mesitylsulfonyl)oxycarbamate**, a versatile reagent in modern organic synthesis. It covers its fundamental chemical properties, detailed experimental protocols for its synthesis and purification, and its applications, particularly in the context of pharmaceutical research and development.

Chemical Identity and Properties

***tert*-Butyl (mesitylsulfonyl)oxycarbamate** is an important organic synthesis intermediate. Its structure incorporates a bulky *tert*-butoxycarbonyl (Boc) protecting group and a mesitylsulfonyl group, rendering it a valuable tool for specific chemical transformations.

IUPAC Nomenclature: The compound is recognized by the following IUPAC names:

- ***tert*-butyl (mesitylsulfonyl)oxycarbamate**[\[1\]](#)
- [\[\(2-methylpropan-2-yl\)oxycarbonylamino\] 2,4,6-trimethylbenzenesulfonate](#)[\[2\]](#)

Synonyms: Common synonyms for this compound include N-Boc-O-(mesitylsulfonyl)hydroxylamine, N-*tert*-butoxycarbonyl-O-(mesitylsulfonyl)hydroxylamine, and 1,1-dimethylethyl [\[\[2,4,6-trimethylphenyl\)sulphonyl\]oxy](#)carbamate.[\[2\]](#)[\[3\]](#)

Physicochemical Properties: A summary of the key quantitative data for **tert-Butyl (mesitylsulfonyl)oxycarbamate** is presented in Table 1.

Property	Value	Source
CAS Number	36016-39-4	[1][4]
Molecular Formula	C ₁₄ H ₂₁ NO ₅ S	[1][5]
Molecular Weight	315.39 g/mol	[2]
Melting Point	104-105.5 °C	[4]
Density	1.191±0.06 g/cm ³ (Predicted)	[4]
Appearance	White to off-white solid	[4][6]
Solubility	DMSO (Slightly), Methanol (Slightly)	[4]
Storage	Hygroscopic, Refrigerator, under inert atmosphere	[4]

Experimental Protocols

Detailed methodologies for the synthesis and purification of **tert-Butyl (mesitylsulfonyl)oxycarbamate** are crucial for ensuring high purity and yield in research settings.

2.1. Synthesis Protocol

The following protocol describes the synthesis of **tert-Butyl (mesitylsulfonyl)oxycarbamate** from 2-Mesitylenesulfonylchloride and N-Boc-hydroxylamine.[3][4][7]

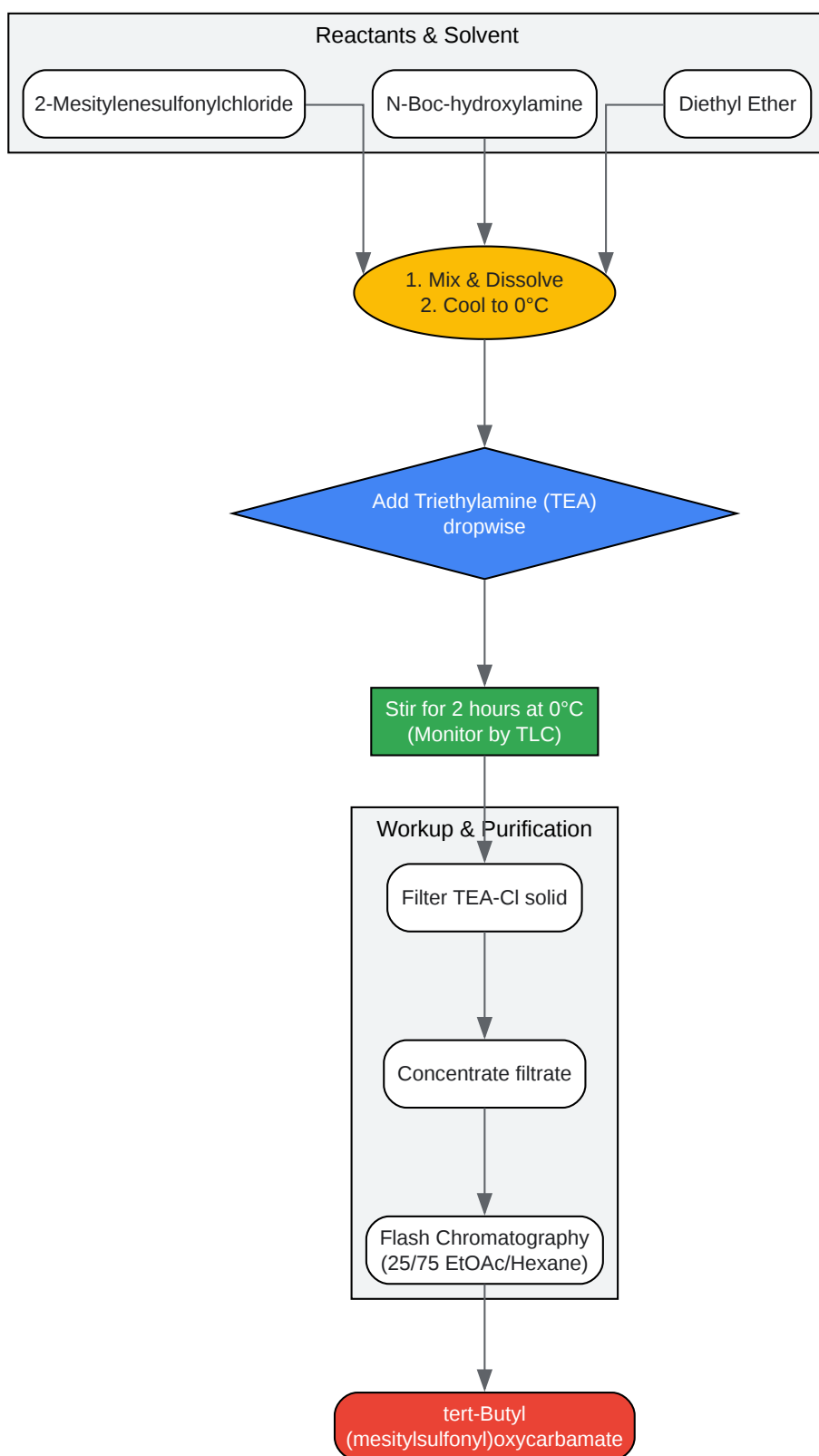
Materials:

- 2-Mesitylenesulfonylchloride (9.17 mmol)
- N-Boc-hydroxylamine (11.00 mmol)
- Triethylamine (TEA) (1.3 mL)

- Diethyl ether (18 mL)
- Ethyl acetate (EtOAc)
- Hexane

Procedure:

- Add 2-Mesitylenesulfonylchloride (2.00 g, 9.17 mmol) to a flame-dried and argon-purged round-bottom flask.[\[3\]](#)[\[4\]](#)
- Dissolve the chloride in diethyl ether (18 mL).[\[3\]](#)[\[4\]](#)
- Add N-Boc-hydroxylamine (1.47 g, 11.00 mmol) to the solution.[\[3\]](#)[\[4\]](#)
- Cool the flask to 0°C in an ice bath.[\[3\]](#)[\[4\]](#)
- Add triethylamine (TEA) dropwise to the reaction mixture.[\[3\]](#)[\[4\]](#)
- Stir the reaction for 2 hours at 0°C. Monitor the reaction progress by Thin Layer Chromatography (TLC) until all starting material is consumed.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Filter the precipitated white solid (TEA-Cl) and wash it with ether.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Concentrate the filtrate in vacuo.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Purify the crude product via flash chromatography using a 25/75 EtOAc/hexane gradient to yield the final product as a white solid (quantitative yield, 2.16 g).[\[3\]](#)[\[4\]](#)[\[7\]](#)



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Caption: Synthesis workflow for **tert-Butyl (mesitylsulfonyl)oxycarbamate**.

2.2. Purification Protocol

For analytical and preparative separation, a reverse-phase High-Performance Liquid Chromatography (RP-HPLC) method can be employed.[\[3\]](#)[\[4\]](#)

Instrumentation:

- Newcrom R1 HPLC column
- UPLC system (for fast applications with smaller 3 μm particle columns)

Mobile Phase:

- Acetonitrile (MeCN)
- Water
- Phosphoric acid
- Note: For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.[\[3\]](#)[\[4\]](#)

Procedure:

- Prepare the mobile phase by mixing acetonitrile, water, and the chosen acid.
- Dissolve the crude product in a suitable solvent (e.g., a small amount of the mobile phase).
- Inject the sample onto the Newcrom R1 HPLC column.
- Elute the compound using the prepared mobile phase. This method is scalable for preparative separation to isolate impurities and is also suitable for pharmacokinetic studies.[\[3\]](#)[\[4\]](#)

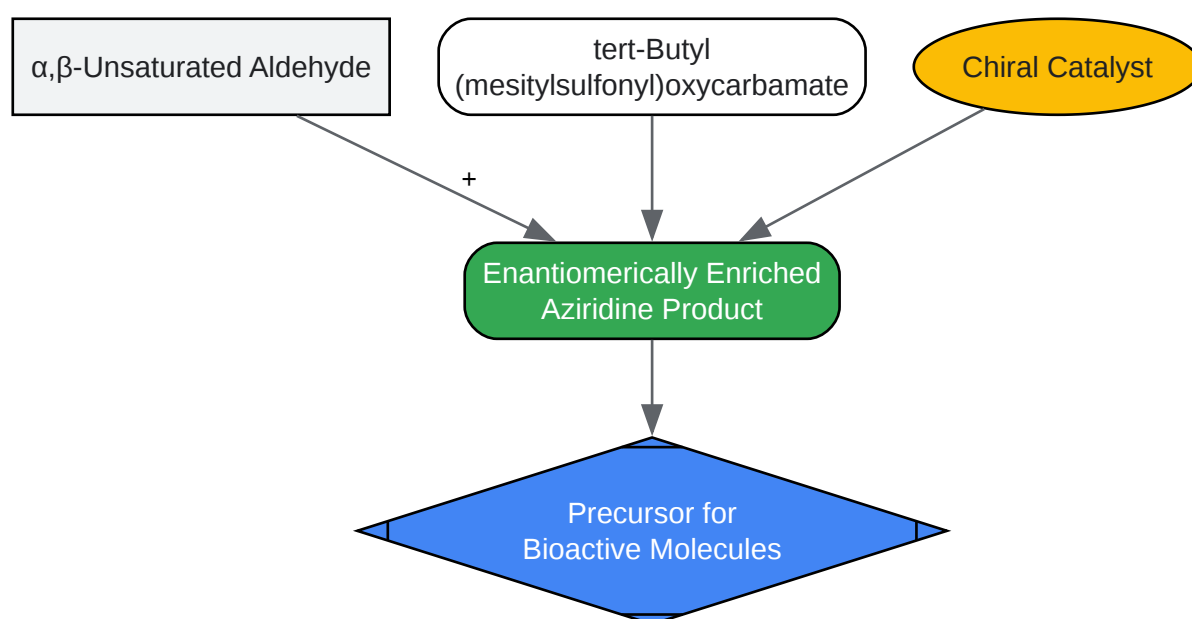
Applications in Research and Drug Development

tert-Butyl (mesitylsulfonyl)oxycarbamate is a foundational compound in organic synthesis, serving as a versatile intermediate. Its chemical architecture is particularly useful in reactions

that require the introduction or protection of specific functional groups.

3.1. Enantioselective Aziridination

A key application of this reagent is in the enantioselective aziridination of α,β -unsaturated aldehydes.[3][4] Aziridines are valuable nitrogen-containing three-membered heterocycles that are important building blocks in medicinal chemistry. The use of **tert-Butyl (mesitylsulfonyl)oxycarbamate** allows for the stereocontrolled synthesis of these chiral structures.



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Caption: Role in enantioselective aziridination of aldehydes.

3.2. Intermediate in Organic Synthesis

The compound is a crucial building block that enables chemists to assemble complex molecular structures with high precision. While its use in peptide synthesis is notable, its utility extends to a wide range of organic transformations. The tert-butyl group is a common moiety in many drugs, where it can enhance potency or act as a steric shield to improve metabolic stability.[8] Reagents like **tert-Butyl (mesitylsulfonyl)oxycarbamate** are instrumental in introducing such functionalities during the drug design and development process.

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